mass spectrometry fragmentation patterns of 4-Hydroxy-3-methoxy stilbene

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Compound of Interest

Compound Name: *4-Hydroxy-3-methoxy stilbene*

Cat. No.: *B8600243*

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Application Note: High-Resolution Mass Spectrometry Profiling of **4-Hydroxy-3-Methoxy Stilbene**

Abstract

This application note details the structural characterization of **4-Hydroxy-3-methoxy stilbene** (HMS), a bioactive stilbenoid and potential metabolite of resveratrol analogs, using High-Resolution Tandem Mass Spectrometry (HR-MS/MS). We provide a validated protocol for distinguishing HMS from isobaric interferences, mapping its unique fragmentation pathways under Electrospray Ionization (ESI), and establishing a robust identification workflow for drug metabolism and pharmacokinetics (DMPK) studies.

Introduction

Stilbenes are a class of polyphenolic compounds characterized by a 1,2-diphenylethylene backbone. While Resveratrol (3,5,4'-trihydroxystilbene) is the most prominent member, methylated analogs like **4-Hydroxy-3-methoxy stilbene** (HMS) are gaining attention due to their enhanced lipophilicity and metabolic stability. HMS contains a guaiacyl moiety (4-hydroxy-3-methoxy phenyl), a structural feature that dictates a distinct fragmentation behavior compared to the resorcinol-type rings found in resveratrol.

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Accurate mass spectrometry analysis of HMS is critical for:

- Metabolite Identification: Differentiating HMS from other methylated stilbene isomers (e.g., isorhapontigenin derivatives).
- Bioavailability Studies: Quantifying plasma levels where the methoxy group alters ionization efficiency.
- Quality Control: Verifying synthetic purity in drug development pipelines.

Experimental Protocol

Sample Preparation

- Stock Solution: Dissolve 1 mg of **4-Hydroxy-3-methoxy stilbene** in 1 mL of MeOH (HPLC grade) to generate a 1 mg/mL stock.
- Working Solution: Dilute stock to 1 µg/mL in 50:50 Water:Acetonitrile (v/v) containing 0.1% Formic Acid.
- Matrix: For biological assays, perform protein precipitation using ice-cold acetonitrile (1:3 sample:solvent ratio), vortex for 30s, centrifuge at 10,000 x g for 10 min, and inject the supernatant.

LC-MS/MS Conditions

This protocol is optimized for a Q-TOF or Orbitrap system but is transferable to Triple Quadrupole (QqQ) platforms.

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Parameter	Setting	Rationale
Column	C18 Reverse Phase (2.1 x 100 mm, 1.7 µm)	Standard retention for hydrophobic stilbenes.
Mobile Phase A	Water + 0.1% Formic Acid	Proton source for ESI+; pH control for ESI-.
Mobile Phase B	Acetonitrile	Strong eluent for aromatic hydrocarbons.
Gradient	5% B to 95% B over 10 min	Ensures separation from polar metabolites (glucuronides).
Flow Rate	0.3 mL/min	Optimal for ESI desolvation efficiency.
Ionization	ESI Negative (Primary) / ESI Positive	Phenolic OH ionizes best in Neg mode ($[M-H]^-$).
Spray Voltage	-2.5 kV (Neg) / +3.5 kV (Pos)	Soft ionization to preserve molecular ion.
Collision Energy	Stepped NCE (20, 40, 60 eV)	Generates comprehensive fragment coverage.

Results & Discussion: Fragmentation Logic

Precursor Ion Identification

- Molecular Formula: $C_{15}H_{14}O_2$
- Exact Mass: 226.0994 Da
- Observed Precursor (ESI-):m/z 225.0921 $[M-H]^-$
- Observed Precursor (ESI+):m/z 227.1067 $[M+H]^+$

ESI Negative Mode Fragmentation Pathway

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The negative mode provides the most diagnostic structural information for HMS due to the acidity of the phenolic proton.

- Primary Radical Loss (The "Guaiacyl Signature"): Unlike simple phenols that lose neutral CO, the methoxy group in HMS facilitates the loss of a methyl radical ($\bullet CH_3$, 15 Da). This generates a resonance-stabilized semiquinone radical anion (m/z 210). This is a hallmark of 3-methoxy-4-hydroxy substitution.
  - Transition:m/z 225 → m/z 210 ($\bullet CH_3$ loss).[1]
- Carbon Monoxide Loss: The resulting radical anion (m/z 210) subsequently loses Carbon Monoxide (CO, 28 Da) from the phenoxy ring, causing ring contraction.
  - Transition:m/z 210 → m/z 182 (CO loss).
- Stilbene Bridge Cleavage (High Energy): At higher collision energies (>40 eV), the central double bond may cleave, or the second ring (phenyl) may fragment. Common deep fragments include m/z 165 (fluorenyl cation-like species formed after cyclization).

ESI Positive Mode Fragmentation

Positive mode is less sensitive for the parent but useful for confirming the methoxy group.

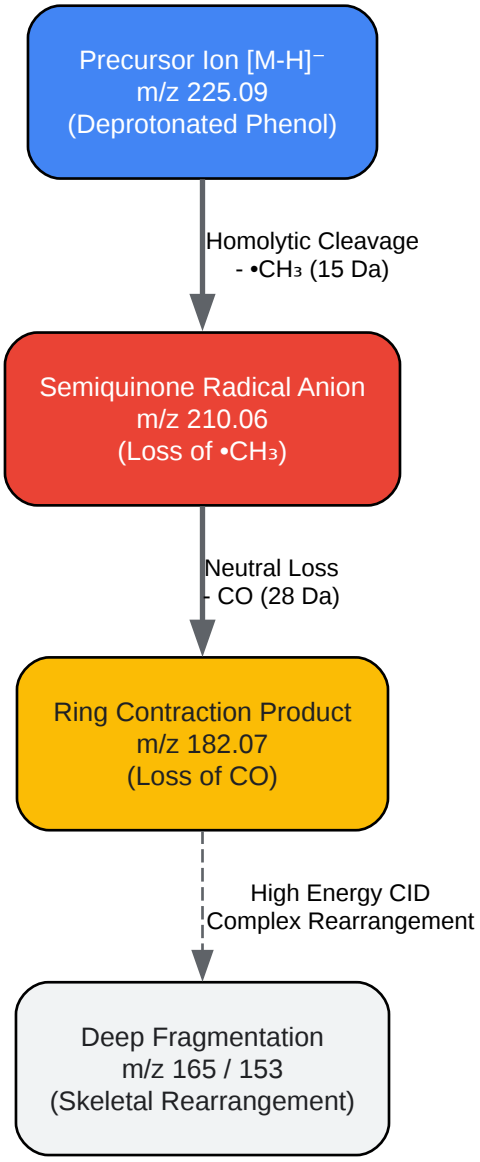
- Loss of Methanol:m/z 227 → m/z 195 (Loss of CH_3OH, 32 Da).
- Tropylium Formation:m/z 91 ($C_7H_7^+$) indicates the presence of the benzyl/styryl moiety.

Visualization of Pathways

Figure 1: ESI(-) Fragmentation Mechanism of 4-Hydroxy-3-Methoxy Stilbene

This diagram illustrates the step-by-step dissociation starting from the deprotonated precursor.

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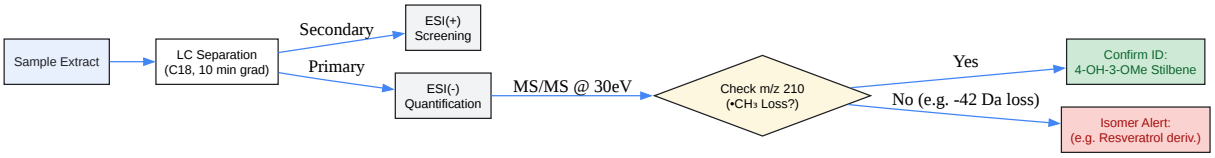
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Caption: Proposed ESI(-) MS/MS fragmentation pathway showing the characteristic methyl radical loss followed by decarbonylation.

Figure 2: Analytical Workflow for Stilbene Profiling

A standardized decision tree for analyzing stilbene derivatives in complex matrices.

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Caption: Logical workflow for distinguishing guaiacyl-stilbenes from resorcinol-type isomers using specific fragment ions.

Key Differentiators & Troubleshooting

Issue	Observation	Cause/Solution
Isomer Confusion	m/z 225 peaks at multiple RTs.	Cause: Cis/Trans isomerization or positional isomers (e.g., 3-OH-4-OMe). Solution: Trans-isomers generally elute later than Cis-isomers on C18 columns due to planarity.
Low Sensitivity	Weak signal in ESI+.	Cause: Lack of basic sites. Solution: Switch to ESI- or add Ammonium Acetate to mobile phase to promote $[M+NH_4]^+$ in positive mode.
Radical vs. Neutral	Loss of 15 Da ($•CH_3$) vs 16 Da (CH_4).	Validation: High-resolution MS is required. $•CH_3$ loss (15.023 Da) is specific to methoxy-phenols generating radical anions.

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